

Molecular Architecture and Synthetic Methodologies of 3-Bromo-5-methoxybenzenesulfonamide: A Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-5-methoxybenzenesulfonamide

CAS No.: 1261438-84-9

Cat. No.: B1532670

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Executive Summary

This technical guide provides an in-depth analysis of **3-Bromo-5-methoxybenzenesulfonamide**, a highly functionalized aromatic compound critical to modern medicinal chemistry and drug development. By dissecting its physicochemical properties, detailing its thermodynamic and kinetic synthetic pathways, and outlining its pharmacological relevance, this whitepaper serves as a definitive resource for application scientists and researchers aiming to leverage this molecule in advanced synthetic or biological applications.

Physicochemical Profiling & Structural Architecture

The structural framework of **3-Bromo-5-methoxybenzenesulfonamide** (CAS: 1261438-84-9) consists of a central benzene ring substituted with a primary sulfonamide group, a bromine atom, and a methoxy group (1)[1]. This tri-substituted architecture creates a highly polarized electronic environment. The electron-withdrawing inductive effect of the bromine atom and the

sulfonamide moiety is partially offset by the electron-donating resonance of the methoxy group, influencing both its reactivity profile and its binding affinity in biological systems (2)[2].

Table 1: Key Physicochemical and Computational Properties

Property	Value
CAS Number	1261438-84-9
Molecular Formula	C7H8BrNO3S
Molecular Weight	266.11 g/mol
Topological Polar Surface Area (TPSA)	~87.6 Å ²
Hydrogen Bond Donors	1
Hydrogen Bond Acceptors	4
Rotatable Bonds	2
Physical State	Solid (Crystalline)

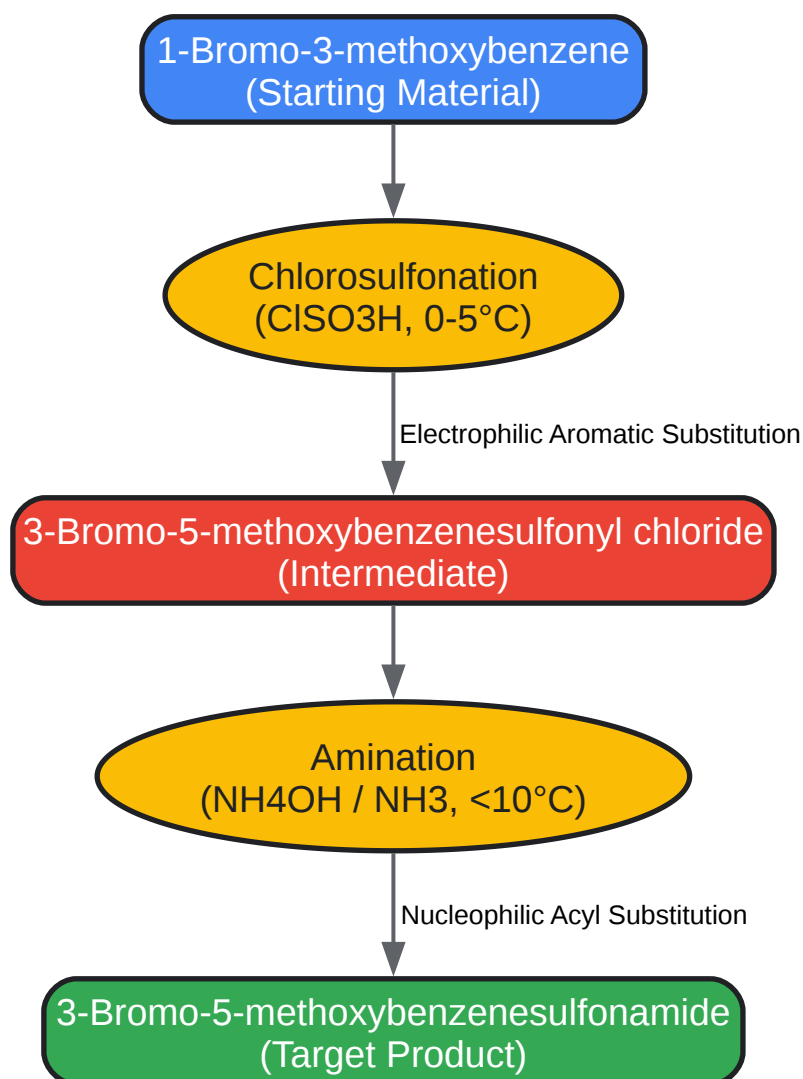
(Note: TPSA and H-bond metrics are derived from computational modeling of homologous substituted benzenesulfonamides (3)[3]).

Synthetic Pathways & Mechanistic Causality

The de novo synthesis of **3-Bromo-5-methoxybenzenesulfonamide** is typically achieved via a rigorous two-step sequence. As an application scientist, understanding the causality behind the reaction conditions is paramount to preventing yield attrition and isomeric contamination.

Step 1: Electrophilic Aromatic Substitution (Chlorosulfonation) The process begins with the chlorosulfonation of 1-bromo-3-methoxybenzene. Because chlorosulfonation is a highly exothermic reaction that can lead to uncontrolled polysulfonation, the temperature must be strictly maintained between 0–5 °C (4)[4]. This thermal constraint is the primary causal factor in ensuring regioselectivity, directing the sulfonyl chloride group to the less sterically hindered position between the substituents.

Step 2: Nucleophilic Acyl Substitution (Amination) The intermediate, 3-bromo-5-methoxybenzenesulfonyl chloride, is highly susceptible to hydrolysis. To convert it to the final sulfonamide, it is subjected to amination using aqueous ammonia. The causality dictating this step is kinetic: the nucleophilic attack by ammonia must outpace the competitive hydrolysis by water (4)[4]. Consequently, the reaction is performed with an excess of cold ammonia, strictly below 10 °C, ensuring the irreversible formation of the stable sulfonamide bond.



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Figure 1: Two-step synthesis workflow of **3-Bromo-5-methoxybenzenesulfonamide** via chlorosulfonation.

Experimental Protocols: A Self-Validating System

The following protocol is engineered as a self-validating system. Each phase incorporates critical checkpoints to ensure the integrity of the synthesis and prevent downstream failures.

Phase 1: Chlorosulfonation Workflow

- **Preparation:** In a rigorously dried three-necked flask equipped with a mechanical stirrer, dropping funnel, and internal thermometer, dissolve 1-bromo-3-methoxybenzene (1.0 eq) in anhydrous dichloromethane (DCM).
- **Thermal Control:** Submerge the flask in an ice-salt bath to achieve an internal temperature of 0–5 °C.
- **Reagent Addition:** Add chlorosulfonic acid (3.0–4.0 eq) dropwise. Validation Check: The internal thermometer must not register above 5 °C during addition. Exceeding this threshold exponentially increases the risk of isomeric impurities (4)[4].
- **Reaction:** Stir for 2 hours at 0–5 °C. Monitor via Thin Layer Chromatography (TLC) (Hexane/Ethyl Acetate 4:1) until the starting material is entirely consumed.
- **Quenching:** Carefully pour the mixture over crushed ice to quench the excess acid. Extract the sulfonyl chloride intermediate with DCM, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure. Crucial: Proceed immediately to Phase 2 to avoid hydrolytic degradation (4)[4].

Phase 2: Amination Workflow

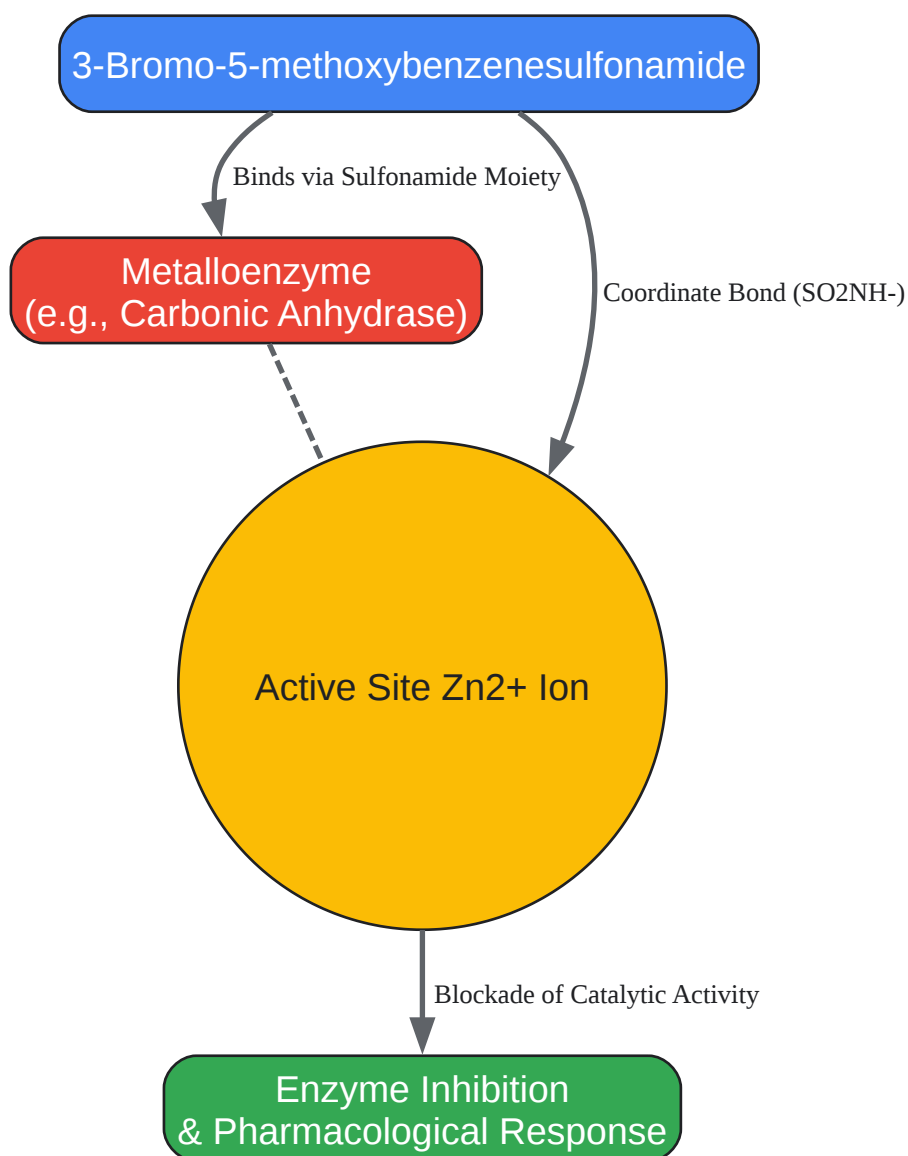
- **Preparation:** Dissolve the crude 3-bromo-5-methoxybenzenesulfonyl chloride in fresh DCM and cool to 0–5 °C.
- **Amination:** Vigorously stir the solution while adding an excess of cold aqueous ammonia (28–30%) dropwise. Validation Check: Maintain the temperature strictly below 10 °C to favor amination over hydrolysis (4)[4].
- **Isolation:** Once TLC confirms the consumption of the intermediate, allow the mixture to warm to room temperature. Extract the product with ethyl acetate, wash with brine, dry over anhydrous Na₂SO₄, and evaporate the solvent.

- Purification: Recrystallize the crude solid from an ethanol/water mixture to yield pure **3-Bromo-5-methoxybenzenesulfonamide**.

Pharmacological Relevance & Metalloenzyme Targeting

In drug development, substituted benzenesulfonamides are recognized as privileged pharmacophores, particularly for their ability to target metalloenzymes such as Carbonic Anhydrases (CAs) and Matrix Metalloproteinases (MMPs) (5)(5).

The pharmacological efficacy of **3-Bromo-5-methoxybenzenesulfonamide** stems from the sulfonamide moiety ($-\text{SO}_2\text{NH}_2$), which acts as a bioisostere for a carboxylate group. At physiological pH, the sulfonamide nitrogen is deprotonated, generating an anion that forms a strong coordinate covalent bond with the active site zinc ion (Zn^{2+}) of the target enzyme (5)(5). The specific bromo and methoxy substitutions on the aromatic ring dictate the steric and electrostatic interactions within the enzyme's hydrophobic pocket, enabling scientists to fine-tune the molecule's selectivity profile across different enzyme isoforms.



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Figure 2: Mechanism of action: Sulfonamide coordination with metalloenzyme active site zinc ions.

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